Technical Support Center: Interpreting Canine Cardiopet® proBNP Test Results

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Compound of Interest		
Compound Name:	Cardiopet	
Cat. No.:	B3064052	Get Quote

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing the Canine **Cardiopet**® proBNP test.

Frequently Asked Questions (FAQs)

Q1: What is N-terminal pro-B-type natriuretic peptide (NT-proBNP) and why is it a valuable biomarker in canines?

A1: N-terminal pro-B-type natriuretic peptide (NT-proBNP) is a fragment of the pro-hormone proBNP, which is released by cardiac muscle cells (cardiomyocytes) in response to stretching and stress.[1][2][3] When the heart experiences increased pressure or volume overload, common in many heart diseases, the production and secretion of proBNP increase.[3] The pro-hormone is then cleaved into the biologically active B-type natriuretic peptide (BNP) and the inactive but more stable NT-proBNP fragment.[3][4][5] Due to its longer half-life and stability, NT-proBNP is an ideal biomarker for quantitatively assessing the degree of myocardial stretch and stress.[4][5] Its measurement aids in the early detection, diagnosis, and staging of heart disease in dogs.[6][7][8]

Q2: How should a "borderline" or "gray zone" **Cardiopet**® proBNP result be interpreted?

A2: A borderline result, typically in the range of 900–1,800 pmol/L for dogs with clinical signs consistent with cardiac disease, indicates increased stretch and stress on the myocardium.[9] However, results within this range are not definitive for diagnosing congestive heart failure

(CHF) as the cause of clinical signs, as other conditions can lead to similar elevations.[9][10] Therefore, a borderline result should always be interpreted in conjunction with a thorough clinical evaluation, including physical examination, thoracic radiographs, and potentially an echocardiogram, to determine the clinical significance.[6][9]

Q3: What non-cardiac factors can influence a canine's proBNP levels?

A3: Several non-cardiac factors can lead to elevated NT-proBNP concentrations, potentially causing misleading results. These include:

- Kidney Disease: NT-proBNP is primarily cleared by the kidneys, so renal insufficiency or azotemia can lead to increased concentrations.[10][11]

- Pulmonary Hypertension: Severe pulmonary hypertension can cause an elevation in NT-proBNP levels.[10][12][13]

- Systemic Hypertension: High blood pressure can also put stress on the heart and lead to increased NT-proBNP.[10]

- Age: Healthy older dogs (>8 years) may have significantly higher plasma NT-proBNP concentrations compared to younger dogs.[14]

- Breed: Some breeds, like Labrador Retrievers and Newfoundlands, may have normally higher proBNP readings than other breeds.[15]

It's important to note that anxiety or stress from a veterinary visit does not raise proBNP levels, as the test measures heart cell activity, not heart rate or adrenaline levels.[11]

Q4: Can the **Cardiopet**® proBNP test be used to differentiate between cardiac and respiratory causes of dyspnea?

A4: Yes, the **Cardiopet**® proBNP test is a valuable tool in distinguishing between cardiac and non-cardiac causes of respiratory signs like coughing or difficulty breathing.[8][16] In dogs presenting with respiratory signs, an NT-proBNP concentration below 900 pmol/L makes congestive heart failure unlikely.[9][10] Conversely, a result greater than 1,800 pmol/L strongly suggests that the clinical signs are due to heart failure.[9] The borderline range of 900-1,800

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pmol/L requires further diagnostic investigation to differentiate between cardiac and respiratory disease.[9][10]

Troubleshooting Guides

Issue: Unexpectedly high proBNP result in an asymptomatic dog.

- Review Patient Signalment: Consider the dog's breed and age, as certain breeds and older dogs can have higher baseline NT-proBNP levels.[14][15]

- Assess Renal Function: Evaluate serum creatinine and BUN to rule out kidney disease, which can decrease NT-proBNP clearance and falsely elevate results.[10][11]

- Measure Blood Pressure: Check for systemic hypertension, which can increase myocardial wall stress.[10]

- Consider Further Diagnostics: If other factors are ruled out, an unexpectedly high result may indicate early, occult heart disease. An echocardiogram is recommended to assess cardiac structure and function.[9]

Issue: proBNP result is in the borderline range (900-1,800 pmol/L) in a dog with respiratory signs.

- Perform Thoracic Radiographs: This is crucial to assess heart size and shape (e.g., Vertebral Heart Score) and to look for evidence of pulmonary edema, which would support a diagnosis of congestive heart failure.[9]

- Conduct an Echocardiogram: This will provide detailed information about cardiac structure, function, and pressures, helping to confirm or rule out significant heart disease.[9]

- Evaluate for Concurrent Respiratory Disease: Even with a borderline proBNP, primary respiratory disease cannot be ruled out and should be investigated.[10]

Data Presentation

Table 1: Interpretive Criteria for Canine **Cardiopet**® proBNP Test

| NT-proBNP Concentration (pmol/L)	Interpretation for Dogs with Suspected Heart Disease (e.g., murmur)	Interpretation for Dogs with Clinical Signs (e.g., respiratory distress)	Recommended Next Steps
< 900	Clinically significant heart disease is unlikely.	The likelihood that clinical signs are due to heart failure is low.	Consider other causes for clinical signs. For Doberman Pinschers, a result ≥735 pmol/L may indicate increased risk for occult dilated cardiomyopathy.[9]
900 - 1,800	Increased myocardial stretch and stress. Clinically significant heart disease is likely.	Increased myocardial stretch and stress. Does not reliably differentiate between cardiac and non-cardiac causes of clinical signs.	Additional diagnostics such as thoracic radiographs and an echocardiogram are recommended.[9]
> 1,800	Increased myocardial stretch and stress. Clinically significant heart disease is highly likely.	The likelihood that clinical signs are due to heart failure is high.	Additional diagnostics are recommended to diagnose and assess the severity of the disease.[9]
> 1,500 (in dogs <20 kg with MVD)	Increased risk of heart failure in the next 12 months.	Not specified.	Thoracic radiographs and vertebral heart score (VHS) are required at a minimum.[9]

Experimental Protocols

Methodology for **Cardiopet**® proBNP Assay

The **Cardiopet**® proBNP test is a quantitative immunoassay. While the specific proprietary details of the IDEXX assay are not publicly available, the general principles of such an assay are as follows:

- Sample Collection and Handling:

  - Collect a whole blood sample in an EDTA (purple top) tube.

  - Centrifuge the sample to separate the plasma.

  - It is recommended to transfer the plasma to a new tube. Some manufacturers advise the use of a protease inhibitor immediately after collection to prevent degradation of NT-proBNP.[6]

  - Samples should be refrigerated immediately after collection.[6]

- Assay Principle (Presumed to be an ELISA - Enzyme-Linked Immunosorbent Assay):

  - The assay likely utilizes a sandwich ELISA format.

  - Wells of a microtiter plate are coated with a capture antibody specific for an epitope on the canine NT-proBNP molecule.

  - The canine plasma sample is added to the wells, and any NT-proBNP present binds to the capture antibody.

  - After a washing step to remove unbound substances, a detection antibody, also specific for NT-proBNP but at a different epitope and conjugated to an enzyme (e.g., horseradish peroxidase), is added.

  - This detection antibody binds to the captured NT-proBNP, forming a "sandwich".

  - Another wash step removes any unbound detection antibody.

  - A substrate for the enzyme is added, which is converted by the enzyme into a colored product.

  - The intensity of the color is proportional to the amount of NT-proBNP in the sample.
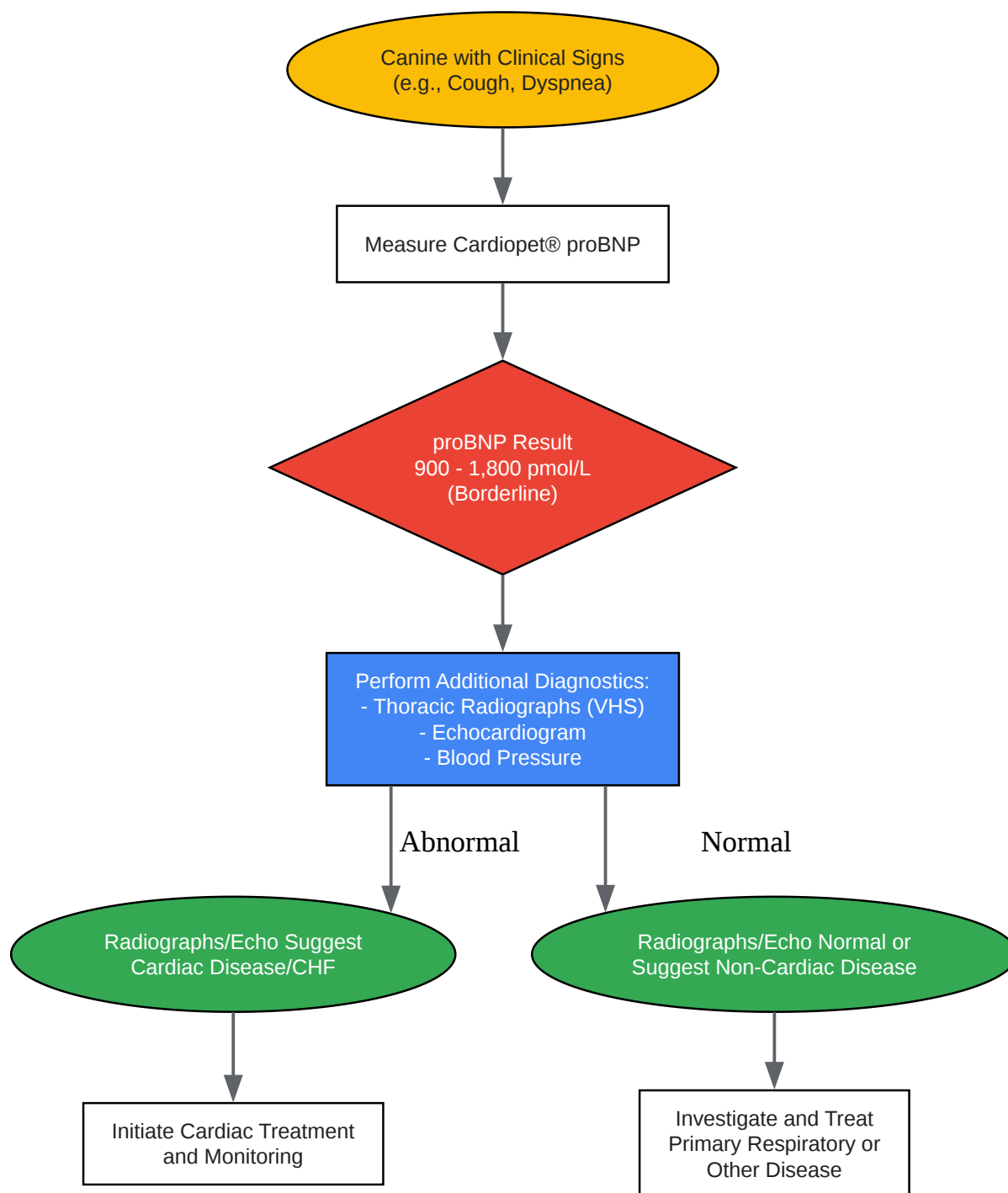
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- The color change is measured using a spectrophotometer (plate reader).

- Quantification:

  - A standard curve is generated using known concentrations of canine NT-proBNP.

  - The concentration of NT-proBNP in the patient sample is determined by comparing its absorbance to the standard curve.

  - Results are reported in pmol/L.

Mandatory Visualizations
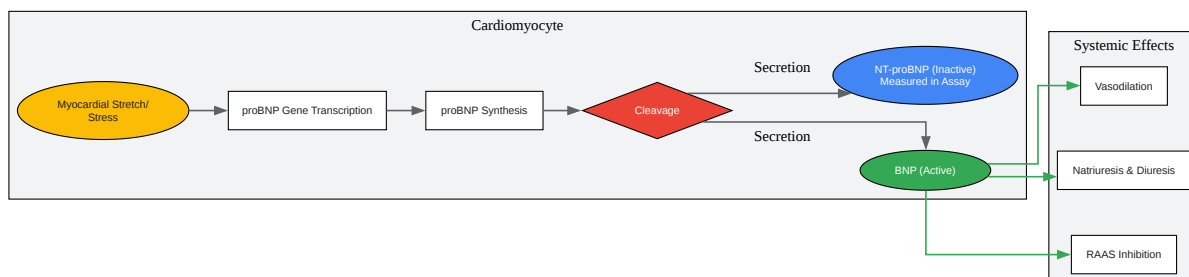
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Caption: Signaling pathway of natriuretic peptide release and action.

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Canine with Clinical Signs
(e.g., Cough, Dyspnea)

Measure Cardiopet® proBNP

proBNP Result
900 - 1,800 pmol/L
(Borderline)

Perform Additional Diagnostics:
- Thoracic Radiographs (VHS)
- Echocardiogram
- Blood Pressure

Abnormal

Normal

Radiographs/Echo Suggest
Cardiac Disease/CHF

Radiographs/Echo Normal or
Suggest Non-Cardiac Disease

Initiate Cardiac Treatment
and Monitoring

Investigate and Treat
Primary Respiratory or
Other Disease

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Caption: Diagnostic workflow for a canine with a borderline proBNP result.

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